

Personal protective equipment for handling Glyceryl tri(hexadecanoate-2,2-D2)

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Compound of Interest

Compound Name: Glyceryl tri(hexadecanoate-2,2-D2)

Cat. No.: B1434752

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Navigating the Safe Handling of Glyceryl tri(hexadecanoate-2,2-D2)

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Glyceryl tri(hexadecanoate-2,2-D2)**, a deuterated form of glyceryl tripalmitate. While this compound is not classified as a hazardous substance under the Globally Harmonized System (GHS), adherence to standard laboratory safety protocols is crucial to minimize exposure and ensure a safe working environment.^[1]

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Glyceryl tri(hexadecanoate-2,2-D2)** in a laboratory setting. These recommendations are based on safety data sheets for the compound and its non-deuterated analog, glyceryl tripalmitate.

PPE Category	Recommendation	Rationale
Eye Protection	Safety glasses with side-shields or goggles.	To prevent eye contact with the powdered substance.
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene).	To avoid direct skin contact.[2]
Respiratory Protection	Generally not required under normal use with adequate ventilation. If dust is generated, a NIOSH-approved respirator for dusts may be used.	To prevent inhalation of airborne particles.[3]
Skin and Body Protection	Laboratory coat.	To protect personal clothing from contamination.

Operational and Disposal Plans

Handling:

- Handle in a well-ventilated area to minimize dust generation.[1][3]
- Avoid breathing dust.
- Avoid contact with eyes, skin, and clothing.
- Wash hands thoroughly after handling.

Storage:

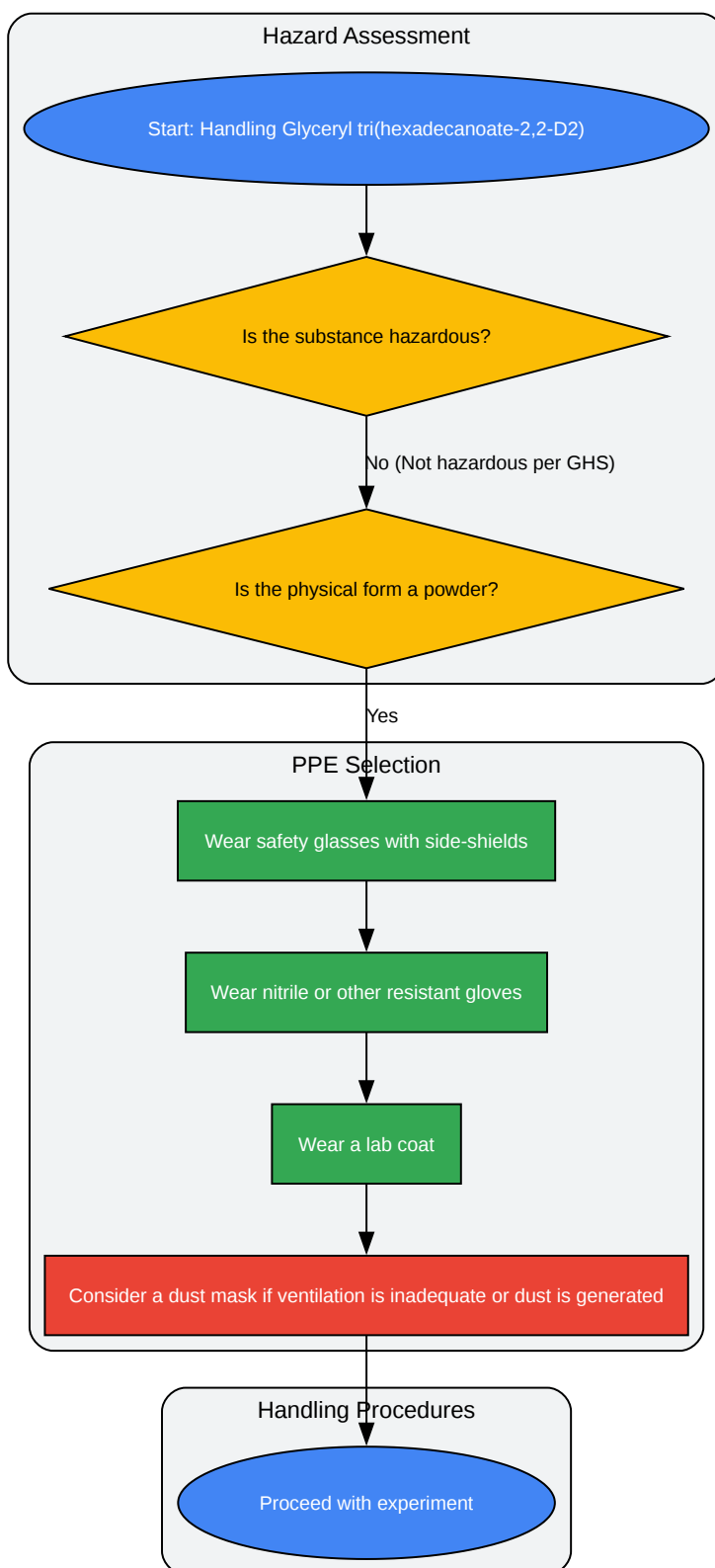
- Store in a tightly closed container in a dry and well-ventilated place.
- Recommended storage temperature is at room temperature or as specified by the manufacturer.

Disposal:

- Dispose of in accordance with local, state, and federal regulations.
- Sweep up spilled material and place it in a suitable container for disposal. Avoid creating dust.

Procedural Workflow for PPE Selection

The following diagram illustrates the decision-making process for selecting the appropriate personal protective equipment when working with **Glyceryl tri(hexadecanoate-2,2-D2)**.



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Caption: Workflow for selecting PPE for **Glyceryl tri(hexadecanoate-2,2-D2)**.

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